

A Comparative Analysis of 2-Undecanone and 2-Tridecanone as Tick Repellents

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B123061

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Introduction

In the ongoing search for effective and safe alternatives to synthetic arthropod repellents, naturally derived compounds have garnered significant attention. Among these, **2-undecanone** and 2-tridecanone, both methyl ketones found in the trichomes of wild tomato plants (*Lycopersicon hirsutum*), have shown promise as potent tick repellents. **2-Undecanone** is the active ingredient in the commercially available repellent BioUD®, registered with the U.S. Environmental Protection Agency (EPA). This guide provides a detailed comparison of the tick repellency of **2-undecanone** and 2-tridecanone, supported by experimental data, to assist researchers, scientists, and drug development professionals in their evaluation of these compounds.

Data Presentation: Repellency Comparison

The following tables summarize the quantitative data from a key study comparing the repellency of **2-undecanone** and 2-tridecanone against two medically important tick species: the lone star tick (*Amblyomma americanum*) and the American dog tick (*Dermacentor variabilis*).^{[1][2]}

Table 1: Repellency on Filter Paper Assay (0.63 mg/cm²)

Compound	Tick Species	% Repellency at 2 hours	% Repellency at 2.5 hours	% Repellency at 3 hours	% Repellency at 12 hours	% Repellency at 15 hours	% Repellency at 24 hours
2-Undecanone	A. americanum	74%	Not Statistically Significant	Not Statistically Significant	-	-	-
D. variabilis	75%	Not Statistically Significant	Not Statistically Significant	-	-	-	
2-Tridecanone	A. americanum	-	-	-	87%	Not Statistically Significant	Not Statistically Significant
D. variabilis	-	-	-	-	72%	Not Statistically Significant	

Table 2: Repellency on Cheesecloth Assay (0.25 mg/cm²)

Compound	Tick Species	% Repellency at 6 hours	% Repellency at 9 hours	% Repellency at 12 hours
2-Tridecanone	A. americanum	85%	Not Statistically Significant	Not Statistically Significant

Experimental Protocols

The data presented above was obtained through two-choice bioassays. A detailed description of the methodologies is provided below.

Two-Choice Filter Paper Bioassay

This assay evaluates the repellency of a compound when applied to a surface.

- **Preparation of Test Arenas:** A 9 cm diameter filter paper disc is cut in half. One half is treated with a solution of the test compound (e.g., 8% 2-tridecanone or 8% **2-undecanone** in absolute ethanol), while the control half is treated with the solvent alone (absolute ethanol).
[1][2] The treated halves are allowed to air dry completely. The two halves are then rejoined in a petri dish.
- **Tick Introduction:** Unfed, host-seeking adult ticks of mixed sex are used for the experiment.
[1][2] A single tick is placed at the junction of the treated and untreated halves of the filter paper.
- **Data Collection:** The position of the tick is recorded at specific time intervals after introduction. A tick is considered repelled if it is on the untreated half of the filter paper. The percentage of repellency is calculated as the number of ticks on the untreated side divided by the total number of ticks, multiplied by 100.
- **Time to Repellent Failure:** The assay is monitored over time to determine the duration of repellent activity. Repellency is considered to have failed when there is no statistically significant difference between the number of ticks on the treated and untreated surfaces.[1][2]

Two-Choice Cheesecloth Bioassay

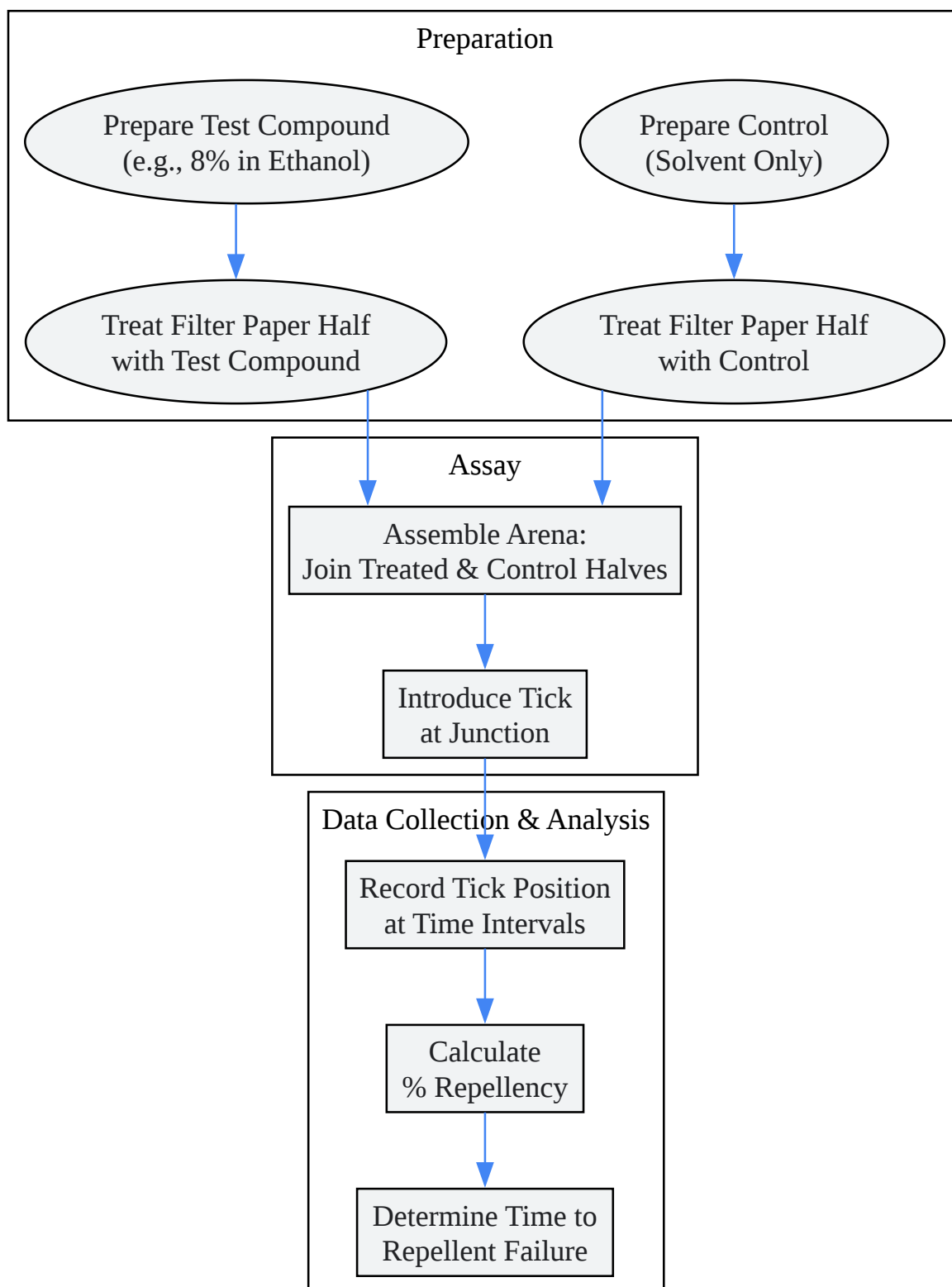
This assay is designed to assess the potential use of a repellent on clothing.

- **Preparation of Test Material:** A piece of cheesecloth is treated with a solution of the test compound at a specific concentration (e.g., 0.25 mg/cm² of 2-tridecanone).[1]
- **Assay Setup:** The treated cheesecloth is used in a two-choice assay format, likely against an untreated piece of cheesecloth, similar to the filter paper assay.

- Tick Exposure and Observation: Ticks are introduced to the setup, and their preference for the treated or untreated material is observed and recorded at various time points (e.g., 6, 9, and 12 hours after application) to determine the duration of repellency.^[1]

Mandatory Visualizations

Experimental Workflow for Tick Repellency Bioassay

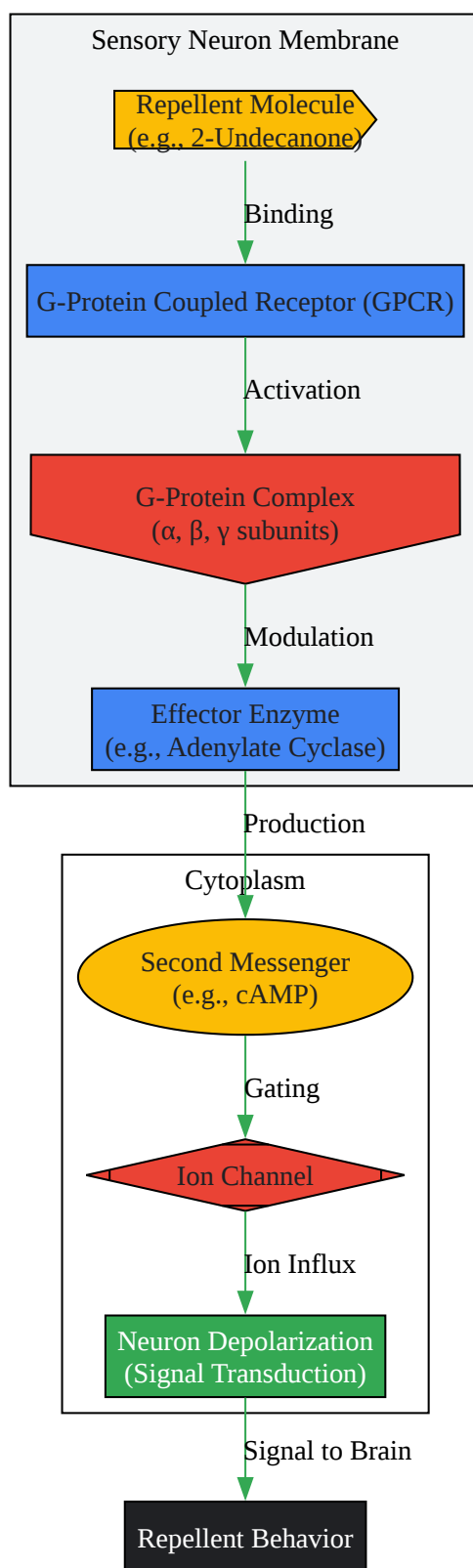


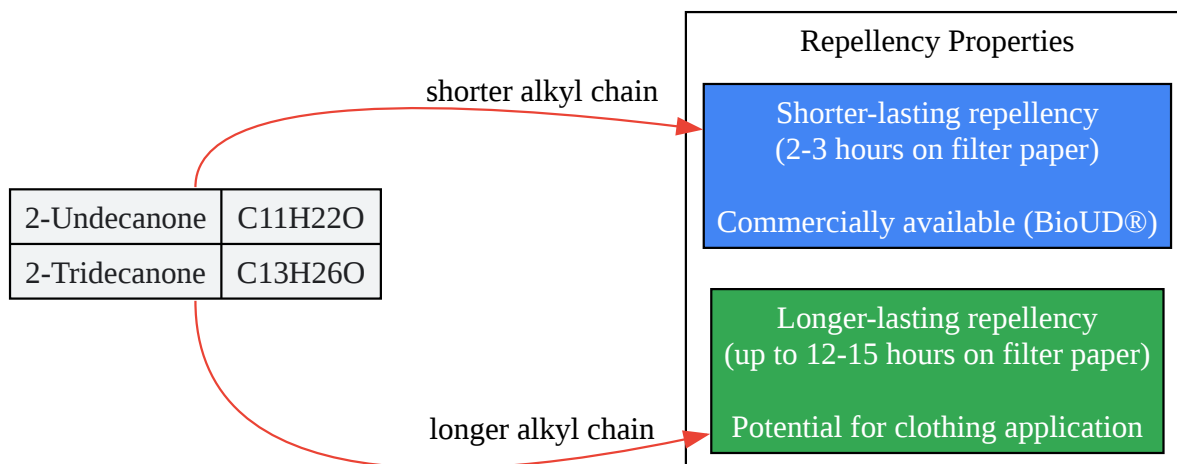
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Caption: Workflow of a two-choice filter paper bioassay for tick repellency testing.

Proposed Tick Olfactory Signaling Pathway

The precise mechanism of how ticks detect and are repelled by specific compounds like **2-undecanone** and 2-tridecanone is still under investigation. However, research suggests a departure from the insect model of odorant-binding proteins.[3][4] The current understanding points towards a G-protein coupled receptor (GPCR) signaling cascade within the tick's unique sensory structure, the Haller's organ, located on their first pair of legs.[3][4]





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References

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